

Technical Guide: Physicochemical Properties of 4-Fluorobenzyl Chloride

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Compound of Interest

Compound Name: 4-Fluorobenzyl chloride

Cat. No.: B032592

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Introduction

4-Fluorobenzyl chloride (CAS No: 352-11-4) is a halogenated aromatic compound of significant interest in the fields of medicinal chemistry and organic synthesis. Its utility as a versatile building block stems from the presence of a reactive benzylic chloride moiety and a fluorine atom, which can modulate the physicochemical and pharmacological properties of target molecules. This technical guide provides an in-depth overview of two key physical properties of **4-Fluorobenzyl chloride**: its density and refractive index. Detailed experimental protocols for their determination are also presented to ensure accurate and reproducible measurements in a laboratory setting.

Core Physicochemical Data

The density and refractive index are fundamental physical constants that are critical for the identification, quality control, and process development of chemical substances.

| Property | Value | Temperature (°C) | Wavelength (nm) |
|------------------|------------------------|------------------|-----------------|
| Density | 1.207 g/mL[1][2][3][4] | 25 | N/A |
| Refractive Index | 1.513[1][3][4] | 20 | 589.3 (D-line) |

Experimental Protocols

Accurate determination of the density and refractive index of **4-Fluorobenzyl chloride** requires adherence to standardized laboratory procedures. The following sections detail the methodologies for these measurements.

Density Determination by Pycnometry

Objective: To accurately measure the density of liquid **4-Fluorobenzyl chloride** using a pycnometer.

Apparatus:

- Pycnometer (specific gravity bottle) of a known volume
- Analytical balance (accurate to ± 0.0001 g)
- Thermometer
- Constant temperature water bath
- Pipettes
- Cleaning solvents (e.g., acetone, distilled water)

Procedure:

- Cleaning and Calibration:
 - Thoroughly clean the pycnometer with a suitable solvent (e.g., acetone) and then with distilled water.
 - Dry the pycnometer completely in an oven and allow it to cool to ambient temperature in a desiccator.
 - Accurately weigh the empty, dry pycnometer and record the mass as m_1 .
 - Fill the pycnometer with distilled water of a known temperature (e.g., 25 °C) and weigh it again. Record this mass as m_2 . The density of water at this temperature (ρ_{water}) is

known.

- The volume of the pycnometer (V) can be calculated as: $V = (m_2 - m_1) / \rho_{\text{water}}$
- Sample Measurement:
 - Empty and thoroughly dry the calibrated pycnometer.
 - Fill the pycnometer with **4-Fluorobenzyl chloride**.
 - Place the filled pycnometer in a constant temperature water bath set to the desired temperature (25 °C) and allow it to equilibrate.
 - Ensure the liquid level is at the calibration mark, removing any excess with care.
 - Dry the exterior of the pycnometer and weigh it. Record this mass as m_3 .
- Calculation:
 - The mass of the **4-Fluorobenzyl chloride** (m_{sample}) is $m_3 - m_1$.
 - The density of the **4-Fluorobenzyl chloride** (ρ_{sample}) is calculated using the formula:
$$\rho_{\text{sample}} = (m_3 - m_1) / V$$

Refractive Index Measurement using an Abbe Refractometer

Objective: To determine the refractive index of **4-Fluorobenzyl chloride** using an Abbe refractometer.

Apparatus:

- Abbe refractometer
- Sodium D-line light source (589.3 nm)
- Constant temperature water bath circulator
- Dropper or pipette

- Lens cleaning paper
- Acetone or ethanol for cleaning

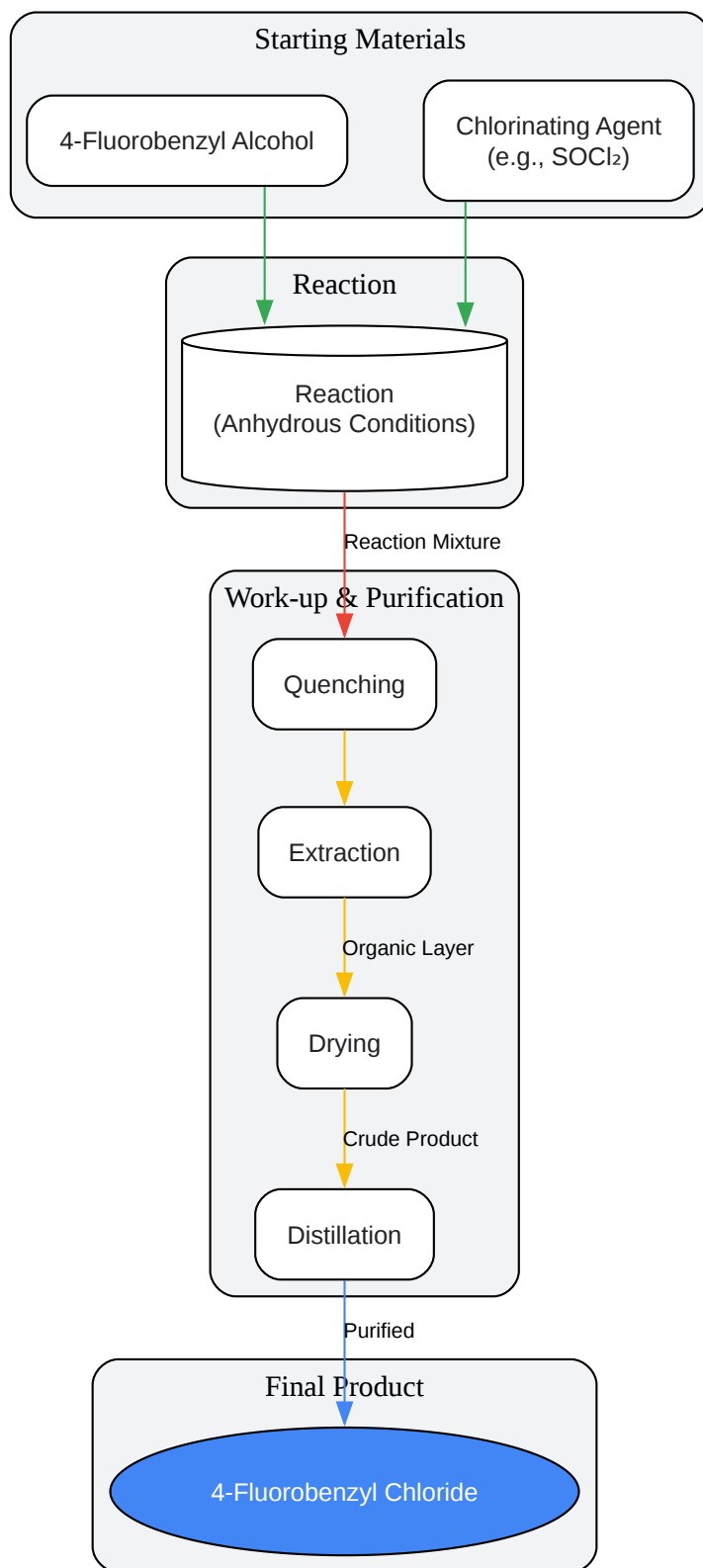
Procedure:

- Instrument Setup and Calibration:
 - Turn on the refractometer and the sodium lamp light source.
 - Connect the refractometer prisms to a constant temperature water bath set to 20 °C and allow the temperature to stabilize.
 - Calibrate the instrument using a standard liquid with a known refractive index at 20 °C (e.g., distilled water).
- Sample Application:
 - Open the prism assembly of the refractometer.
 - Using a clean dropper, place a few drops of **4-Fluorobenzyl chloride** onto the surface of the measuring prism.
 - Close the prism assembly firmly.
- Measurement:
 - Look through the eyepiece and adjust the coarse and fine control knobs until the field of view shows a distinct light and dark boundary.
 - If color fringes are observed, adjust the compensator dial until a sharp, achromatic borderline is obtained.
 - Adjust the control knobs to bring the borderline into the center of the crosshairs in the eyepiece.
 - Read the refractive index value from the instrument's scale.

- Cleaning:
 - After the measurement, open the prisms and clean the surfaces thoroughly with a soft tissue or lens paper moistened with acetone or ethanol.

Logical Workflow: Synthesis of 4-Fluorobenzyl Chloride

4-Fluorobenzyl chloride is a key intermediate in organic synthesis. A common synthetic route involves the chlorination of 4-fluorobenzyl alcohol. The logical workflow for this process is depicted below.



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